

# Spectroscopic Profile of 5-Methylhept-3-ene: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 5-Methylhept-3-ene

Cat. No.: B12516979

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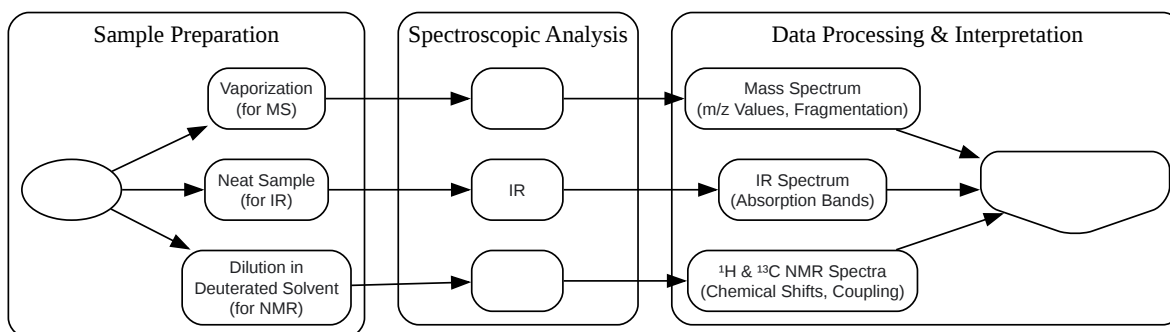
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This technical guide provides a comprehensive overview of the spectroscopic data for **5-Methylhept-3-ene** (CAS No: 13172-91-3), a valuable organic compound relevant to various research and development applications. This document is intended for researchers, scientists, and professionals in drug development, offering detailed spectral analysis, experimental protocols, and visual representations of its chemical properties.

## Molecular Structure and Spectroscopic Overview

**5-Methylhept-3-ene** is an unsaturated hydrocarbon with the molecular formula  $C_8H_{16}$  and a molecular weight of 112.21 g/mol <sup>[1]</sup>. It exists as cis (Z) and trans (E) isomers, which can be distinguished by spectroscopic techniques. This guide focuses on the general spectroscopic features and provides data that may be representative of a mixture or a specific isomer where noted.

A general workflow for the spectroscopic analysis of a volatile organic compound like **5-Methylhept-3-ene** is outlined below.



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A generalized workflow for the spectroscopic analysis of **5-Methylhept-3-ene**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of a molecule. Due to the unavailability of specific experimental data in the public domain, the following tables present predicted  $^1\text{H}$  and  $^{13}\text{C}$  NMR chemical shifts for (E)-**5-Methylhept-3-ene**. These predictions are based on standard chemical shift correlation tables and computational models.

### Predicted $^1\text{H}$ NMR Data

Protons	Chemical Shift (ppm)	Multiplicity
H1	~ 0.9	Triplet
H2	~ 2.0	Quintet
H3	~ 5.4	Multiplet
H4	~ 5.4	Multiplet
H5	~ 1.8	Sextet
H6	~ 1.3	Sextet
H7	~ 0.9	Triplet
5-CH <sub>3</sub>	~ 0.9	Doublet

## Predicted <sup>13</sup>C NMR Data

Carbon	Chemical Shift (ppm)
C1	~ 14
C2	~ 26
C3	~ 125
C4	~ 135
C5	~ 40
C6	~ 30
C7	~ 12
5-CH <sub>3</sub>	~ 20

The diagram below illustrates the molecular structure of (E)-**5-Methylhept-3-ene** with atom numbering for NMR assignments.

Structure of (E)-**5-Methylhept-3-ene** with atom numbering for NMR.

## Infrared (IR) Spectroscopy

The IR spectrum of **5-Methylhept-3-ene** is expected to show characteristic absorption bands for an alkene. The key functional group absorptions are summarized in the table below.

Functional Group	Wavenumber (cm <sup>-1</sup> )	Intensity
=C-H Stretch	3000-3100	Medium
C-H Stretch (sp <sup>3</sup> )	2850-3000	Strong
C=C Stretch	1640-1680	Medium-Weak
C-H Bend (sp <sup>3</sup> )	1375-1470	Medium
=C-H Bend (trans)	~965	Strong
=C-H Bend (cis)	~675-730	Strong

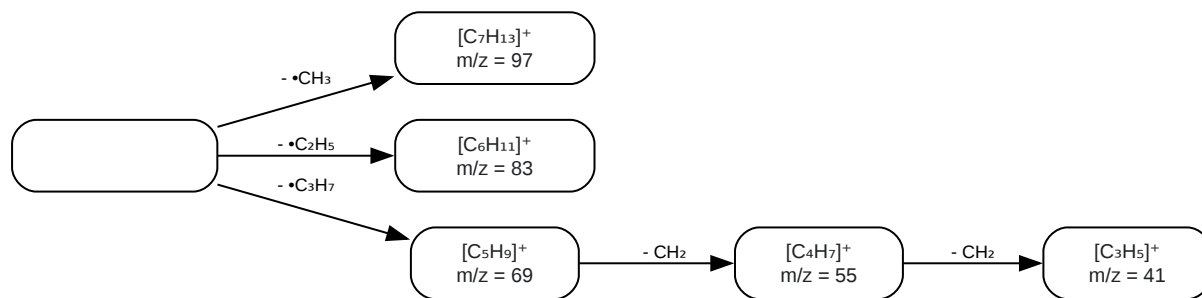
## Mass Spectrometry (MS)

Electron ionization mass spectrometry of **5-Methylhept-3-ene** would result in a molecular ion peak and various fragment ions. The molecular ion (M<sup>+</sup>) is expected at a mass-to-charge ratio (m/z) of 112.

Key Predicted Fragment Ions:

m/z	Fragment
97	[M - CH <sub>3</sub> ] <sup>+</sup>
83	[M - C <sub>2</sub> H <sub>5</sub> ] <sup>+</sup>
69	[M - C <sub>3</sub> H <sub>7</sub> ] <sup>+</sup>
55	[C <sub>4</sub> H <sub>7</sub> ] <sup>+</sup>
41	[C <sub>3</sub> H <sub>5</sub> ] <sup>+</sup>

The fragmentation of the molecular ion is a key indicator of the molecule's structure. A plausible fragmentation pathway is depicted below.



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A simplified representation of the predicted mass fragmentation pathway.

## Experimental Protocols

The following are generalized experimental protocols for the spectroscopic techniques discussed.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

A sample of **5-Methylhept-3-ene** (typically 5-10 mg) is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$ , ~0.5 mL) in an NMR tube. The  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are recorded on a high-field NMR spectrometer (e.g., 400 MHz or higher). Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

### Infrared (IR) Spectroscopy

A drop of neat liquid **5-Methylhept-3-ene** is placed between two sodium chloride (NaCl) or potassium bromide (KBr) plates to form a thin film. The IR spectrum is then recorded using a Fourier-transform infrared (FTIR) spectrometer, typically over a range of  $4000\text{-}400\text{ cm}^{-1}$ .

### Mass Spectrometry (MS)

For a volatile compound like **5-Methylhept-3-ene**, a gas chromatography-mass spectrometry (GC-MS) system is commonly used. The sample is injected into the GC, where it is vaporized and separated from any impurities. The separated compound then enters the mass spectrometer, where it is ionized (typically by electron impact), and the resulting ions are separated based on their mass-to-charge ratio.

Disclaimer: The spectroscopic data presented in this guide, particularly the NMR data, are predicted values and should be used for reference purposes. For definitive structural confirmation, experimental data should be acquired and interpreted by qualified personnel.

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## References

- [1. 5-Methyl-3-heptene \(cis-and trans-mixture\) | C<sub>8</sub>H<sub>16</sub> | CID 5462826 - PubChem](#) [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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Address: 3281 E Guasti Rd

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